

An In-depth Technical Guide to the Safety of Diethyl Bis(hydroxymethyl)malonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | Diethyl bis(hydroxymethyl)malonate |
| Cat. No.: | B146577 |

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data available for **Diethyl bis(hydroxymethyl)malonate** (CAS No: 20605-01-0), a reagent used in the synthesis of various organic compounds, including 1,3-dioxanes and substituted esters^[1]. This guide consolidates information from safety data sheets and chemical databases to ensure safe handling and use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Diethyl bis(hydroxymethyl)malonate** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

| Property | Value | Source |
|---------------------------|------------------------------|---|
| Molecular Formula | C9H16O6 | [2] [3] |
| Molecular Weight | 220.22 g/mol | [2] [4] |
| Appearance | White Solid | [2] |
| Melting Point | 49-51 °C (lit.) | [1] [3] [4] [5] |
| Boiling Point | 351.3 ± 37.0 °C at 760 mmHg | [5] |
| Density | 1.2 ± 0.1 g/cm³ | [5] |
| Flash Point | 110 °C (230 °F) - closed cup | [4] |
| Solubility | Slightly soluble in water. | [1] [3] |
| Autoignition Temperature | No data available | [2] |
| Decomposition Temperature | No data available | [2] |

Hazard Identification and Classification

Diethyl bis(hydroxymethyl)malonate is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class | Category | Hazard Statement |
|--|------------|---|
| Skin Corrosion/Irritation | Category 2 | Causes skin irritation. [2] |
| Serious Eye Damage/Eye Irritation | Category 2 | Causes serious eye irritation. [2] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | May cause respiratory irritation. [2] |

Signal Word: Warning[\[2\]](#)

Hazard Pictogram:

GHS07[Click to download full resolution via product page](#)

GHS Exclamation Mark Pictogram

Toxicological Information

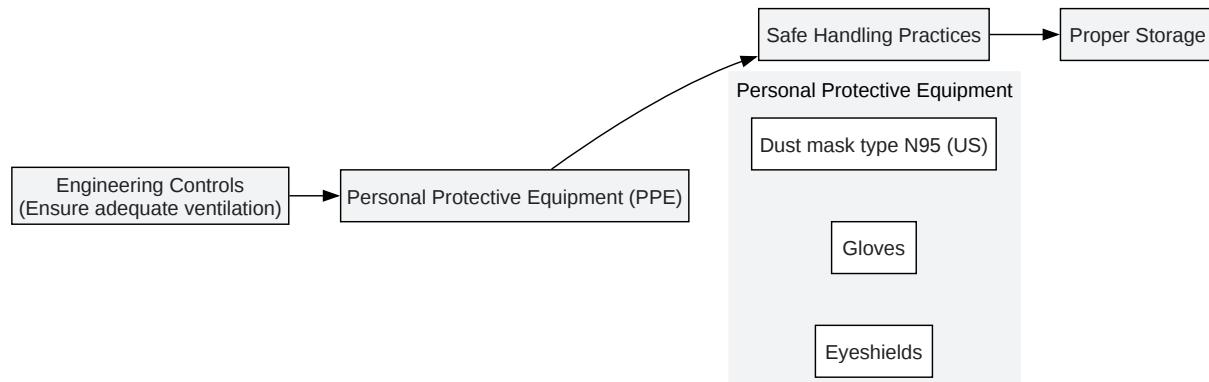
Limited quantitative toxicological data is available for **Diethyl bis(hydroxymethyl)malonate**. The product information from several suppliers indicates that no acute toxicity information is available[2]. The known health effects are summarized below.

| Toxicity Type | Result | Target Organs |
|-----------------------------------|---|--|
| Acute Toxicity | No information available for this product. [2] | - |
| Skin Corrosion/Irritation | Category 2 (Causes skin irritation) | Skin |
| Serious Eye Damage/Irritation | Category 2 (Causes serious eye irritation) | Eyes |
| Respiratory or Skin Sensitization | No data available | Respiratory System, Skin |
| Germ Cell Mutagenicity | No data available | - |
| Carcinogenicity | No data available; not a known or suspected carcinogen. [2] | - |
| Reproductive Toxicity | No data available | - |
| STOT-Single Exposure | Category 3 (May cause respiratory irritation) [2] | Respiratory system [2] |
| STOT-Repeated Exposure | No data available | - |
| Aspiration Hazard | Not applicable (Solid) | - |

Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for toxicity testing are not publicly available, the following procedures for safe handling and emergency response are derived from safety data sheets.

A logical workflow for ensuring personal safety when handling **Diethyl bis(hydroxymethyl)malonate** is outlined below.

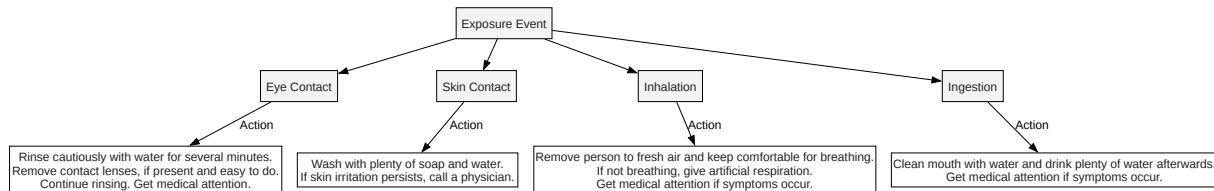


[Click to download full resolution via product page](#)

Workflow for Safe Handling

- Engineering Controls: Use only outdoors or in a well-ventilated area[2].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles[4].
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure[6].
 - Respiratory Protection: A dust mask type N95 (US) is recommended[4].
- Safe Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray[2]. Wash face, hands, and any exposed skin thoroughly after handling[2]. Avoid contact with skin and eyes[7].

The following diagram illustrates the recommended first-aid procedures in case of exposure.

[Click to download full resolution via product page](#)

First-Aid Procedures Flowchart

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[2].
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician[2].
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[2].
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur[2].
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[8].
- Specific Hazards: Not expected to present a significant hazard under anticipated conditions of normal use[7]. Hazardous decomposition products include carbon monoxide (CO) and carbon dioxide (CO₂)[2].

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary[8].

Stability and Reactivity

| Parameter | Information |
|------------------------------------|---|
| Reactivity | No information available |
| Chemical Stability | Stable under recommended storage conditions |
| Possibility of Hazardous Reactions | None under normal processing.[2] |
| Conditions to Avoid | Incompatible products. |
| Incompatible Materials | Acids, Bases, Reducing agents, Oxidizing agents.[2] |
| Hazardous Decomposition Products | Carbon monoxide (CO), Carbon dioxide (CO2). [2] |

Storage and Disposal

- Storage: Store in a well-ventilated place. Keep container tightly closed[2]. The storage class code is 11 for combustible solids[4].
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations[2].

This guide is intended to provide essential safety information for researchers and professionals working with **Diethyl bis(hydroxymethyl)malonate**. It is crucial to always consult the most current Safety Data Sheet from your supplier before use and to ensure that all safety protocols are strictly followed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl bis(hydroxymethyl)malonate | 20605-01-0 [chemicalbook.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. chembk.com [chembk.com]
- 4. Diethyl bis(hydroxymethyl)malonate 97 20605-01-0 [sigmaaldrich.com]
- 5. Diethyl bis(hydroxymethyl)malonate | CAS#:20605-01-0 | Chemsoc [chemsrc.com]
- 6. fishersci.com [fishersci.com]
- 7. lobachemie.com [lobachemie.com]
- 8. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Diethyl Bis(hydroxymethyl)malonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146577#diethyl-bis-hydroxymethyl-malonate-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com